

Essential Safety and Operational Guide for Handling Y-27632 Dihydrochloride

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Compound of Interest

Compound Name: Y-27632 dihydrochloride

Cat. No.: B1662237

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This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Y-27632 dihydrochloride**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical compound.

Chemical Identifier:

- Name: **Y-27632 dihydrochloride**
- Synonym: (R)-(+)-trans-N-(4-Pyridyl)-4-(1-aminoethyl)-cyclohexanecarboxamide dihydrochloride
- CAS Number: 129830-38-2

Hazard Summary: **Y-27632 dihydrochloride** is classified as harmful if swallowed, in contact with skin, or if inhaled.[1][2][3] It can also cause skin and serious eye irritation, and may cause respiratory irritation.[3]

Personal Protective Equipment (PPE)

Consistent use of appropriate personal protective equipment is mandatory to minimize exposure. The following table summarizes the recommended PPE for handling **Y-27632 dihydrochloride**.

PPE Category	Item	Specification and Use
Hand Protection	Protective Gloves	Use impervious chemical-resistant gloves. The specific material and thickness should be chosen based on the breakthrough time for the solvents being used. Always inspect gloves prior to use and change them frequently, especially after direct contact with the compound.
Respiratory Protection	Respirator	For handling the solid compound where dust may be generated, use a NIOSH-approved respirator with a particulate filter. ^{[1][2]} In cases of brief or low-level exposure, a respiratory filter device may be sufficient. For intensive or prolonged exposure, a self-contained breathing apparatus is recommended. ^[1] Ensure good ventilation/exhaustion at the workplace. ^[1]
Eye Protection	Safety Glasses/Goggles	Wear safety glasses with side shields or chemical safety goggles to protect against dust particles and splashes. ^{[2][3]}
Body Protection	Laboratory Coat/Gown	A standard laboratory coat should be worn. For tasks with a higher risk of spillage, a protective gown with proven resistance to chemicals is recommended. ^[4]

General Hygiene

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Wash hands thoroughly after handling and before breaks.^[1]
Do not eat, drink, or smoke in the laboratory.^{[2][3]}

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Y-27632 dihydrochloride** is crucial for safety and experimental integrity.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[3]
- The product is stable when stored at -20°C as supplied. Protect from prolonged exposure to light and store with a desiccant for long-term storage.^[5]

2. Preparation of Solutions:

- All handling of the solid compound should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^[3]
- To prepare a stock solution, for example, a 10 mM solution, resuspend 1 mg in 312 µL of sterile water or PBS (pH 7.2).^[5]
- Prepare stock solutions fresh before use. For long-term storage, aliquoted stock solutions can be stored at -20°C for up to 12 months. Avoid repeated freeze-thaw cycles.^[5]

3. Handling during Experiments:

- Avoid direct contact with the skin, eyes, and clothing.^[3]
- Use only in well-ventilated areas.^{[2][3]}
- Do not eat, drink, or smoke when using this product.^{[2][3]}

- Keep containers securely sealed when not in use.[\[2\]](#)

4. Accidental Spills:

- Minor Spills (Solid):
 - Clear the area of personnel.
 - Wear appropriate PPE, including a dust respirator.[\[2\]](#)
 - Avoid generating dust.[\[2\]](#)
 - Gently sweep or vacuum the spilled material. Do not use air hoses for cleaning.[\[2\]](#)
 - Place the collected material in a clean, dry, labeled, and sealable container for disposal.[\[2\]](#)
- Minor Spills (Solution):
 - Absorb the spill with an inert material (e.g., diatomite, universal binders).[\[3\]](#)
 - Decontaminate the surface by scrubbing with alcohol.[\[3\]](#)
 - Collect the contaminated material into a labeled container for disposal.[\[3\]](#)
- Major Spills:
 - Evacuate the area and move upwind.[\[2\]](#)
 - Alert the appropriate emergency response team.[\[2\]](#)
 - Prevent the spillage from entering drains, sewers, or water courses.[\[2\]](#)

Disposal Plan

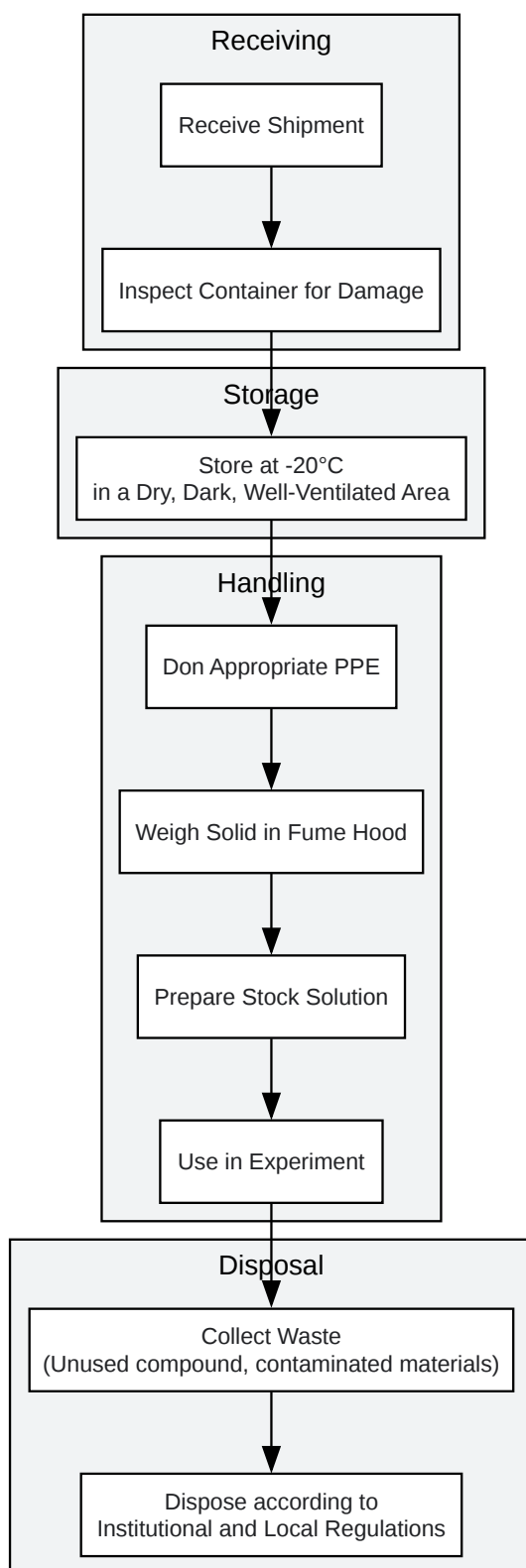
Proper disposal of **Y-27632 dihydrochloride** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused Product and Contaminated Materials:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not dispose of together with household garbage.[\[1\]](#)
- Do not allow the product to reach the sewage system.[\[1\]](#)
- Waste materials should be placed in a labeled, sealed container.
- Empty Containers:
 - Disposal must be made according to official regulations.[\[1\]](#)
 - Do not reuse empty containers.

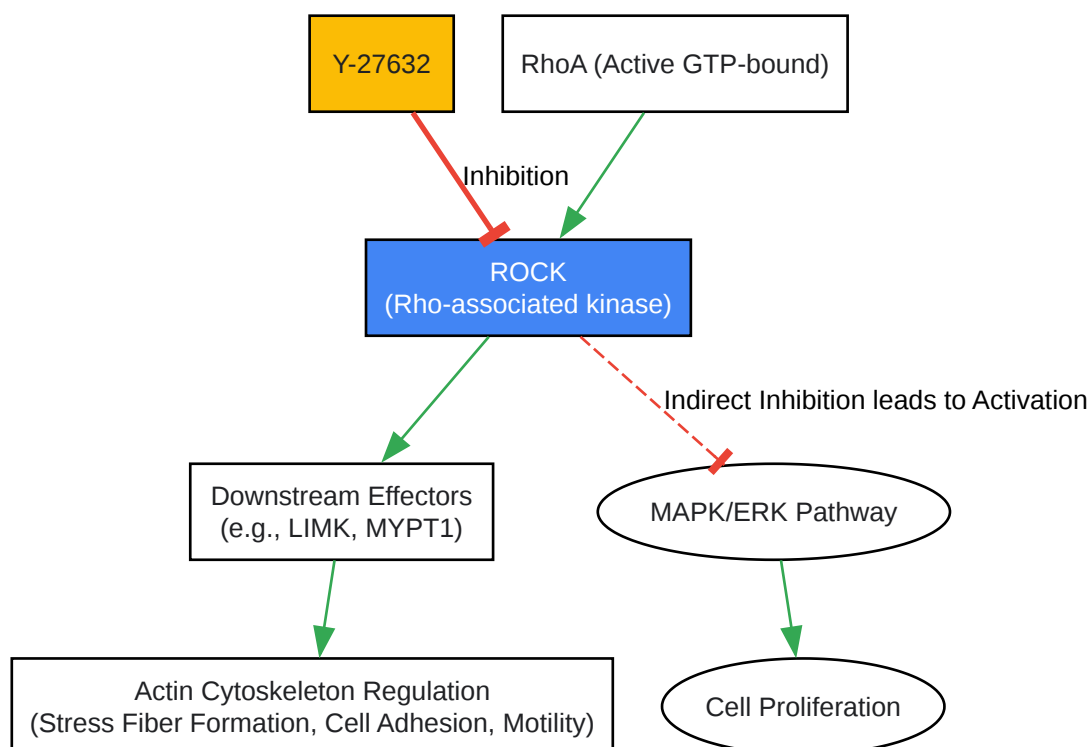
Signaling Pathway and Experimental Workflow

To provide a clearer understanding of the compound's mechanism and the handling process, the following diagrams are provided.



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Caption: Experimental workflow for handling **Y-27632 dihydrochloride**.



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Caption: Simplified signaling pathway of Y-27632 as a ROCK inhibitor.

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